

# Personal protective equipment for handling Isopropenyl acetate

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## Compound of Interest

Compound Name: Isopropenyl acetate

Cat. No.: B045723

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## Essential Safety and Handling Guide for Isopropenyl Acetate

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **Isopropenyl acetate**, including detailed operational and disposal plans to ensure a secure laboratory environment.

**Isopropenyl acetate** is a highly flammable liquid and vapor that may cause respiratory irritation.[1][2] Adherence to proper safety protocols is critical to mitigate risks of exposure and physical hazards.

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Isopropenyl acetate**:

| PPE Category           | Specific Recommendations                                                                                                                                                                                                                                                              |
|------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Chemical safety goggles or safety glasses are required. A face shield should also be used. <a href="#">[1]</a>                                                                                                                                                                        |
| Skin Protection        | Wear protective gloves; inspect them before use. Use proper glove removal technique to avoid skin contact. <a href="#">[1]</a> Impervious clothing is necessary to prevent skin exposure. <a href="#">[1]</a> <a href="#">[3]</a>                                                     |
| Respiratory Protection | Use a NIOSH or European Standard EN 149 approved respirator if there is a risk of inhalation. <a href="#">[1]</a> <a href="#">[3]</a> For emergency situations, a positive pressure, full-face piece self-contained breathing apparatus (SCBA) is recommended.<br><a href="#">[1]</a> |

## Occupational Exposure Limits

| Organization | TWA (8-hour)                     | STEL (15-minute) |
|--------------|----------------------------------|------------------|
| ACGIH        | 100 ppm                          | 150 ppm          |
| OSHA         | 250 ppm (950 mg/m <sup>3</sup> ) | Not Established  |

Source: Isopropyl Acetate Safety Data Sheet. Note that while **Isopropenyl acetate** and Isopropyl acetate are different compounds, some safety data sheets for **Isopropenyl Acetate** reference the exposure limits for Isopropyl Acetate. It is crucial to consult the specific Safety Data Sheet (SDS) for **Isopropenyl Acetate** from your supplier.

## Safe Handling and Storage Protocol

Handling:

- Avoid contact with skin and eyes.[\[1\]](#)[\[3\]](#)
- Do not inhale vapor or mist.[\[1\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Use only non-sparking tools and take precautionary measures against static discharge.[1][3]
- All equipment used when handling the product must be grounded.[1][3]
- Handle in a well-ventilated area.[1][4]
- Wash hands thoroughly after handling.[1][5]

#### Storage:

- Store in a cool, dry, and well-ventilated place.[1][3]
- Keep the container tightly closed.[1][2][3]
- Store away from incompatible materials such as strong acids, strong bases, and peroxides.  
[3][5]
- Keep in a fireproof place.[5]

## Emergency and Disposal Procedures

#### First Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[1][3]
- After Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water.[1][3]
- After Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[3][5]
- After Ingestion: Do NOT induce vomiting. Give water to the victim to drink and seek medical attention.[1]

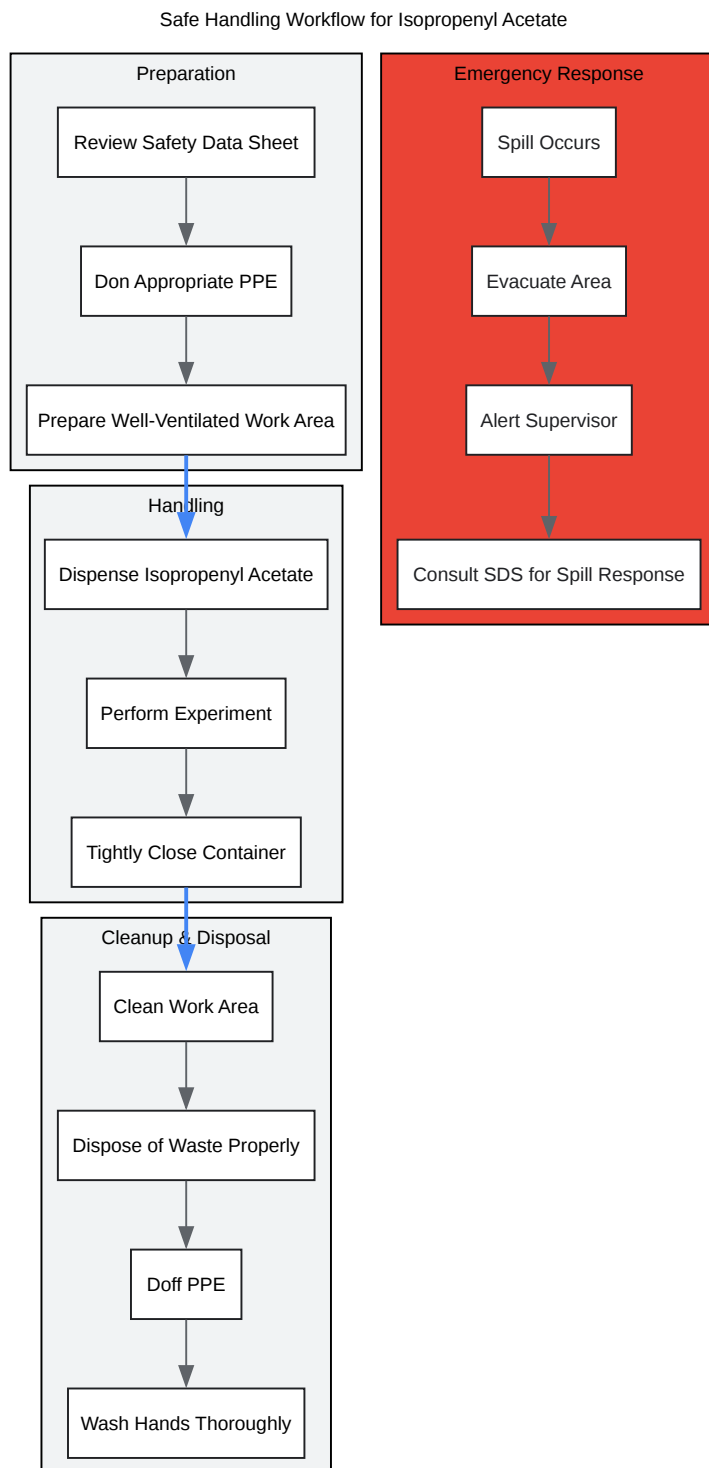
#### Spill Response:

- Eliminate Ignition Sources: Immediately remove all sources of ignition (no smoking, flares, sparks, or flames).<sup>[1]</sup>
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Use a vapor-suppressing foam to reduce vapors.<sup>[1]</sup> Absorb the spill with inert, non-combustible material such as dry earth, sand, or silica gel.<sup>[1][3]</sup>
- Collect and Dispose: Use clean, non-sparking tools to collect the absorbed material into a suitable, closed container for disposal.<sup>[1][3]</sup>
- Prevent Environmental Contamination: Do not let the product enter drains, waterways, or sewers.<sup>[1][3]</sup>

#### Disposal:

- Dispose of contents and containers in accordance with local, regional, national, and international regulations.<sup>[1][2][5]</sup> This should be done at a hazardous or special waste collection point.<sup>[5]</sup>
- Do not mix with other waste.<sup>[2]</sup> Handle uncleaned containers as you would the product itself.<sup>[2]</sup>

## Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **Isopropenyl Acetate**.

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## References

- 1. jubilantingrevia.com [jubilantingrevia.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. chemos.de [chemos.de]
- 5. monumentchemical.com [monumentchemical.com]
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